

dihydrogen borate vs borohydride reducing capability comparison

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Compound Focus: Dihydrogenborate

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Borohydride as a Reducing Agent

Sodium borohydride (NaBH_4) is a well-established and widely used source of hydride ions (H^-) in organic chemistry [1].

- **Mechanism of Action:** The reduction proceeds via a two-step **nucleophilic addition-protonation** mechanism [1].
 - The nucleophilic hydride ion attacks the electrophilic carbon of the carbonyl group.
 - The resulting alkoxide ion is protonated by a weak acid (e.g., during an aqueous workup) to yield the alcohol.



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- **Scope and Selectivity:** NaBH_4 is a **mild and selective** reducing agent [1].
 - **Effectively Reduces:** Aldehydes to primary alcohols and ketones to secondary alcohols.
 - **Does Not Reduce:** Esters, amides, carboxylic acids, or nitriles under normal conditions. This allows for chemoselective reduction of aldehydes and ketones in the presence of these other functional groups.

- **Other Uses:** It is also employed in reductive amination and the demercuration step of oxymercuration-demercuration reactions [1].

Experimental Data and Protocol for Sodium Borohydride

The table below summarizes quantitative data and a standard experimental protocol for the reduction of a ketone using sodium borohydride, as detailed in the search results [2].

Table: Sodium Borohydride Reduction of 4-*tert*-Butylcyclohexanone

Property	Data / Observation
Ketone Substrate	4- <i>tert</i> -butylcyclohexanone
Molar Equivalents (NaBH ₄)	8.56 equiv.
Reaction Solvent	Methanol (CH ₃ OH)
Reaction Time	50 minutes total
Product	4- <i>tert</i> -butylcyclohexanol (cis/trans mixture)
Product Ratio (Trans:Cis)	2.4 : 1.0
Key Characterization	¹ H-NMR, IR spectroscopy, Melting Point

Detailed Experimental Protocol [2]

- **Setup:** 4-*tert*-butylcyclohexanone (202 mg, 1.31 mmol) is placed in a 5 mL conical vial equipped with a spinvane and air condenser.
- **Dissolution:** Methanol (200 µL) is added through the condenser with continuous stirring.
- **Reduction:** Sodium borohydride solution (400 µL of a ~2.8 M solution, 11.31 mmol) is added slowly to the stirred solution.
- **Reaction Monitoring:** The reaction is stirred for 20 minutes and monitored by thin-layer chromatography (TLC). If starting material remains, stirring is continued for an additional 30 minutes.

- **Quenching:** After the reaction is complete, cold hydrochloric acid (4 mL of ~1M HCl) is added dropwise to quench the excess reductant and protonate the product.
- **Workup & Isolation:**
 - The mixture is transferred to a centrifuge tube.
 - The aqueous layer is extracted with three 2 mL portions of methylene chloride (CH₂Cl₂).
 - The combined organic layers are passed through a drying column containing anhydrous sodium sulfate (Na₂SO₄).
 - The solvent is removed by evaporation using a sand bath, yielding the crude product.
- **Purification & Analysis:** The product is characterized by ¹H-NMR and IR spectroscopy, and its melting point is determined.

The Case of Dihydrogen Borate

The term "dihydrogen borate" in the search results refers to the H₂BO₃⁻ anion, also represented as BO(OH)₂⁻ [3] [4]. Unlike borohydride (BH₄⁻), it is **not described as a reducing agent**.

- One study explicitly identifies it as an "elusive" species that was stabilized in a crystalline host lattice, with no mention of reductive properties [4].
- In another context, boric acid (H₃BO₃) is used as a mild **activator or catalyst** in reductive amination reactions where sodium borohydride is the actual reducing agent [5].

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References

1. Sodium Borohydride (NaBH₄) As A Reagent In Organic Chemistry [masterorganicchemistry.com]
2. Hydride Reduction Reactions: A Stereoselective Adventure [odinity.com]
3. | H₂BO₃ Dihydrogen borate [chemspider.com]
4. Crystalline Inclusion Compounds of Urea with Oxoboron... | CoLab [colab.ws]
5. Sodium borohydride , Sodium tetrahydroborate [organic-chemistry.org]

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